

An In-depth Technical Guide to tert-Amyl Acetate: Molecular Properties

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Compound of Interest

Compound Name: *tert-Amyl acetate*

Cat. No.: *B1606918*

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This guide provides a detailed overview of the fundamental molecular characteristics of **tert-Amyl acetate**, a compound of interest for researchers, scientists, and professionals in drug development and chemical synthesis.

Molecular Formula and Weight

tert-Amyl acetate is an organic compound classified as an ester.^[1] Its chemical structure and composition are fundamental to its reactivity and physical properties. The molecular formula for **tert-Amyl acetate** is $C_7H_{14}O_2$.^{[1][2][3][4][5]} This formula indicates that each molecule is composed of 7 carbon atoms, 14 hydrogen atoms, and 2 oxygen atoms.

The molecular weight of a compound is a critical parameter in experimental and theoretical chemistry. For **tert-Amyl acetate**, the calculated molecular weight is approximately 130.18 g/mol.^{[2][3]} This value is essential for stoichiometric calculations in chemical reactions and for the preparation of solutions with specific molar concentrations.

Quantitative Data Summary

The key quantitative molecular data for **tert-Amyl acetate** are summarized in the table below for easy reference and comparison.

Parameter	Value	Reference
Molecular Formula	C7H14O2	[1][2][3][4][5]
Molecular Weight	130.18 g/mol	[2][3]
IUPAC Name	2-methylbutan-2-yl acetate	[2]
CAS Number	625-16-1	[2]
Density	0.874 g/mL	[4]
Boiling Point	125 °C	[4]

Molecular Structure Visualization

To further understand the arrangement of atoms and bonds within the **tert-Amyl acetate** molecule, a 2D structural diagram is provided. This visualization is generated using the DOT language and rendered by Graphviz.

*Caption: 2D structure of the **tert-Amyl acetate** molecule.*

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References

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